

Beryllium Diiodide: A Technical Guide to its Chemical Properties and Handling

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Compound of Interest

Compound Name: *Beryllium diiodide*

Cat. No.: *B1593921*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Beryllium diiodide (BeI_2) is a halide of beryllium with unique chemical properties stemming from the high charge density of the Be^{2+} cation. This document provides a comprehensive overview of the chemical and physical properties of **beryllium diiodide**, detailed experimental protocols for its synthesis and purification, and an exploration of its reactivity and structural characteristics. This guide is intended to serve as a technical resource for researchers and professionals in chemistry and materials science.

Core Chemical Properties

Beryllium diiodide is a hygroscopic, colorless, needle-like crystalline solid.^[1] It is characterized by its strong Lewis acidity and reactivity, particularly with water and other halogens.^{[1][2]} Unlike many metal-nonmetal compounds which are typically ionic, **beryllium diiodide** exhibits significant covalent character in its bonding due to the similar electronegativities of beryllium and iodine.^{[3][4]}

Physical and Thermochemical Data

The key physical and thermochemical properties of **beryllium diiodide** are summarized in the tables below.

Table 1: Physical Properties of **Beryllium Diiodide**

| Property | Value | References |
|-------------------|--|---------------------|
| Molecular Formula | BeI_2 | [5] |
| Molar Mass | 262.821 g/mol | [1] |
| Appearance | Colorless needle-like crystals | [1] |
| Density | 4.325 g/cm ³ | [1] |
| Melting Point | 480 °C (753 K) | [1] |
| Boiling Point | 590 °C (863 K) | [1] |
| Crystal Structure | Orthorhombic (α -form), Tetragonal (β -form) | [1] |

Table 2: Thermochemical Data for **Beryllium Diiodide**

| Property | Value | References |
|--|-----------------|---------------------|
| Standard Molar Enthalpy of Formation ($\Delta_fH^\ominus_{298}$) | -192.62 kJ/mol | [1] |
| Gibbs Free Energy of Formation (Δ_fG^\ominus) | -210 kJ/mol | [1] |
| Standard Molar Entropy (S^\ominus_{298}) | 130 J/(mol·K) | [1] |
| Heat Capacity (C) | 71.14 J/(mol·K) | [1] |

Solubility

Beryllium diiodide's solubility is marked by its high reactivity.

Table 3: Solubility of **Beryllium Diiodide**

| Solvent | Solubility | Notes | References |
|-------------------------------------|------------------|-----------------------------|---------------------|
| Water | Reacts violently | Forms hydroiodic acid. | [2] |
| Ethanol | Soluble | | [1] |
| Diethyl ether | Soluble | Forms a dietherate complex. | [1] |
| Carbon Disulfide (CS ₂) | Slightly soluble | | [1] |
| Benzene | Insoluble | | [6] |
| Toluene | Insoluble | | [7] |

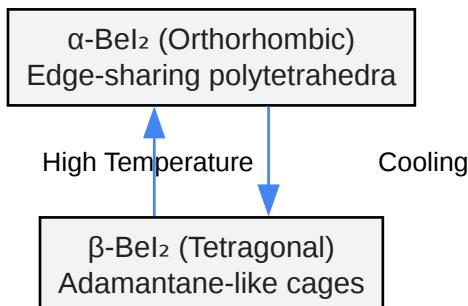
Structure and Polymorphism

Beryllium diiodide is known to exist in at least two crystalline forms, or polymorphs: an α -form and a β -form.[\[1\]](#) Both structures are based on tetrahedral Be^{2+} centers that are interconnected by doubly bridging iodide ligands.[\[1\]](#)

- **α -Beryllium Diiodide:** This form consists of edge-sharing polytetrahedra, creating infinite chains.[\[1\]](#) It crystallizes in the orthorhombic system, space group Ibam.[\[1\]](#)
- **β -Beryllium Diiodide:** This high-temperature form has a structure resembling zinc iodide, with interconnected adamantane-like cages.[\[1\]](#)

The relationship between these two forms can be visualized as a phase transition dependent on temperature.

Polymorphic Relationship of BeI_2



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Fig. 1: Polymorphic relationship of **Beryllium Diiodide**.

Experimental Protocols

Caution: Beryllium and its compounds are toxic and carcinogenic. All procedures should be carried out in a well-ventilated fume hood with appropriate personal protective equipment.

Synthesis of Anhydrous Beryllium Diiodide from the Elements

This protocol is adapted from the work of Buchner et al. (2018).^[8]

Materials:

- Beryllium powder
- Iodine (I_2)
- Quartz ampoule
- Schlenk line
- Heating mantle

- Bunsen burner

Procedure:

- Place beryllium powder and iodine into a quartz ampoule. To prevent explosive reactions from direct contact at high temperatures, the reactants should be physically separated within the ampoule initially.[\[8\]](#)
- Evacuate the ampoule using a Schlenk line.
- Seal the ampoule under vacuum.
- Gently heat the end of the ampoule containing the iodine to approximately 200 °C to sublime the iodine, allowing it to deposit onto the beryllium powder at the other end of the ampoule.
[\[8\]](#)
- Once the reactants are mixed, heat the entire ampoule to 400 °C for 24 hours in a heating mantle or furnace.[\[8\]](#)
- After the reaction is complete, allow the ampoule to cool to room temperature.
- The resulting **beryllium diiodide** can be purified by sublimation within the sealed ampoule.

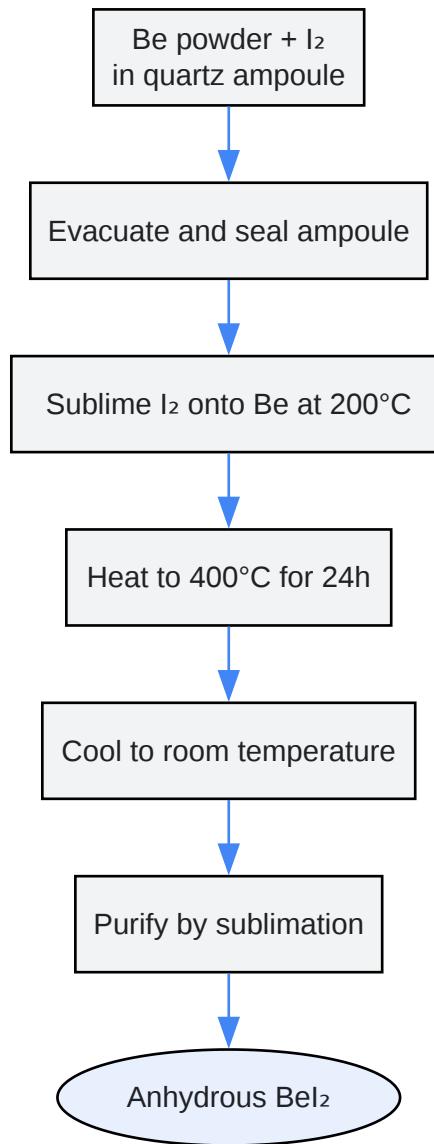
Synthesis of BeI_2 from Elements[Click to download full resolution via product page](#)

Fig. 2: Experimental workflow for the synthesis of BeI_2 .

Synthesis via Reaction with Beryllium Metal and Iodine Vapor

An alternative method involves the direct reaction of beryllium metal with iodine vapor at elevated temperatures.

Procedure:

- Place beryllium metal in a reaction tube.
- Pass a stream of iodine vapor over the beryllium metal at a temperature between 500 °C and 700 °C.[1]
- **Beryllium diiodide** will form as a solid product.

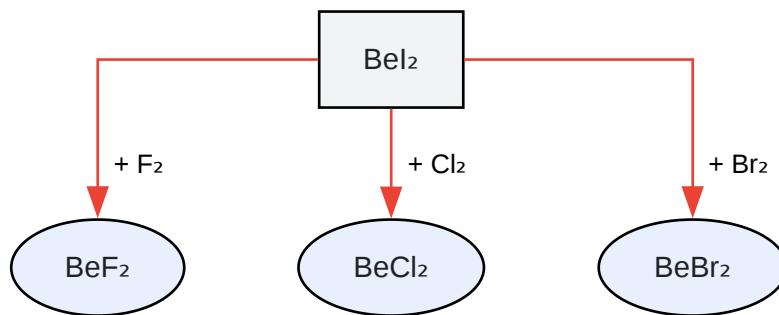
Reactivity

Reaction with Halogens

Beryllium diiodide readily reacts with other halogens, where the iodine is displaced by the more reactive halogen.[1]

- With Fluorine: $\text{BeI}_2 + \text{F}_2 \rightarrow \text{BeF}_2 + \text{I}_2\text{F}_x$
- With Chlorine: $\text{BeI}_2 + \text{Cl}_2 \rightarrow \text{BeCl}_2 + \text{ICl}$
- With Bromine: $\text{BeI}_2 + \text{Br}_2 \rightarrow \text{BeBr}_2 + \text{IBr}$

Halogen Exchange Reactions of BeI_2



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Fig. 3: Reactivity of BeI_2 with other halogens.

Formation of Etherate Complexes

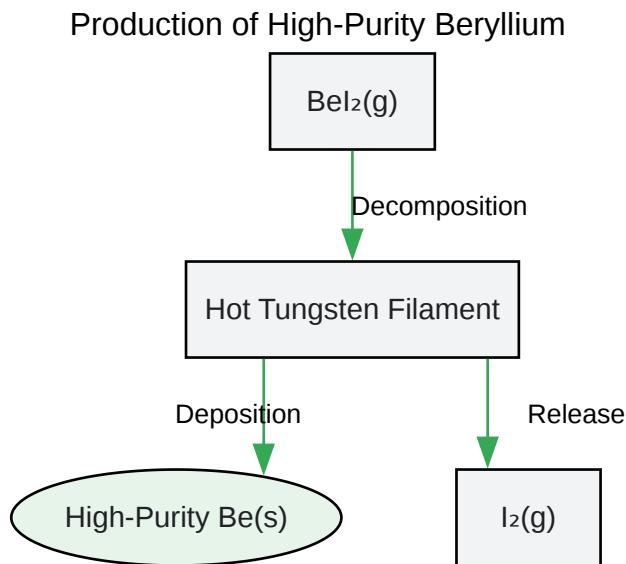
In the presence of Lewis bases such as diethyl ether, **beryllium diiodide** forms stable adducts. [1]

Reaction: $\text{BeI}_2 + 2 \text{O}(\text{C}_2\text{H}_5)_2 \rightarrow \text{BeI}_2(\text{O}(\text{C}_2\text{H}_5)_2)_2$ [1]

The ether ligands in this complex can be displaced by other, stronger Lewis bases.[1]

Applications

A significant application of **beryllium diiodide** is in the preparation of high-purity beryllium metal.[1] This is achieved through the thermal decomposition of **beryllium diiodide** on a hot tungsten filament, a process known as the van Arkel-de Boer process.



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Fig. 4: Logical relationship in high-purity Be production.

Safety and Handling

Beryllium and its compounds are classified as Group 1 carcinogens by the International Agency for Research on Cancer (IARC). Inhalation of beryllium-containing dusts can lead to a chronic, debilitating, and sometimes fatal lung disease known as berylliosis. All handling of **beryllium diiodide** should be conducted in a manner that minimizes the generation of dust and aerosols. Appropriate respiratory protection and personal protective equipment must be used. **Beryllium diiodide** is also highly reactive with moisture and should be handled under inert atmosphere conditions (e.g., in a glovebox).

Conclusion

Beryllium diiodide is a reactive inorganic compound with a rich and complex chemistry. Its properties are largely dictated by the small, highly charged beryllium cation. While its toxicity necessitates careful handling, its utility in the synthesis of other beryllium compounds and in the production of high-purity beryllium metal makes it a compound of significant interest to the research and industrial communities. This guide has provided a foundational understanding of its properties, synthesis, and reactivity, intended to aid professionals in their work with this unique material.

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